

FAN7602 Burst Mode Power Optimization: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing the power consumption of devices utilizing the **FAN7602** PWM controller's burst mode.

Frequently Asked Questions (FAQs)

Q1: What is the primary function of the **FAN7602**'s burst mode?

The burst mode is a key feature of the **FAN7602** designed to reduce power consumption in light-load and no-load conditions.^{[1][2][3][4][5]} When the load on the power supply is very low, the controller temporarily ceases its normal switching operation and enters a "sleep" state. It periodically wakes up to deliver short bursts of energy to maintain the output voltage, thereby significantly lowering the overall standby power consumption.

Q2: Under what specific conditions does the **FAN7602** enter and exit burst mode?

The **FAN7602** enters burst mode when the offset voltage of the "Burst+" signal (a sum of the CS/FB pin voltage and an internal offset) is higher than 0.95V. It exits burst mode when this voltage drops below 0.88V. This sensing occurs during the switch off-time.^{[4][6]}

Q3: What are the typical power consumption levels I can expect with the **FAN7602** in burst mode?

Under no-load conditions, the input power can be under 0.3W.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) With a 0.5W load at an input voltage of 265VAC, the input power is designed to be under 1W.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q4: Can the burst mode operation affect the performance of my sensitive laboratory equipment?

Yes, in some cases. The intermittent switching during burst mode can introduce low-frequency ripple on the output voltage. While EMI filters are typically optimized for the fixed switching frequency, their effectiveness might be reduced at the variable frequencies of burst mode operation. This could potentially interfere with highly sensitive electronic instruments.

Troubleshooting Guide

Problem/Observation	Potential Cause	Troubleshooting Steps
Higher than expected standby power consumption.	The power supply is not entering burst mode.	<ol style="list-style-type: none"> 1. Verify Load Condition: Ensure the device is in a true no-load or very light-load state. 2. Check Feedback Circuitry: The voltage at the CS/FB pin is critical for entering burst mode. Inspect the external components connected to this pin for any deviations from the reference design.
Unstable output voltage at light loads.	The transition between burst mode and normal operation is occurring frequently or improperly.	<ol style="list-style-type: none"> 1. Analyze Load Dynamics: Determine if the light load is fluctuating, causing the controller to repeatedly enter and exit burst mode. 2. Review Feedback Loop Components: The stability of the feedback loop is crucial. Check the values and tolerances of the resistors and capacitors in the feedback network.
Audible noise from the power supply in standby.	The burst frequency is falling within the audible range.	This can be an inherent characteristic of burst mode operation. While difficult to eliminate completely, ensure that the output capacitance is sufficient to minimize the "on" time during bursts.
Interference with other sensitive equipment.	Increased EMI due to the variable frequency nature of burst mode.	<ol style="list-style-type: none"> 1. Improve Shielding: Enhance the shielding of the power supply unit. 2. Add Filtering: Consider adding external low-pass filters on the power supply output lines that power

sensitive components. 3.

Adjust Burst Mode Setpoint: In some advanced applications, it may be possible to adjust the burst mode setpoint by modifying the feedback loop, though this can be a complex modification and may increase no-load power consumption.

Quantitative Data Summary

The following table summarizes the key performance parameters of the **FAN7602** related to its burst mode operation.

Parameter	Value	Conditions
Burst Mode Entry Threshold (Burst+ Offset)	> 0.95 V	Sensed during switch off-time[4][6]
Burst Mode Exit Threshold (Burst+ Offset)	< 0.88 V	Sensed during switch off-time[4][6]
Input Power Consumption	< 0.3 W	No-load condition[3][4][5][6][7]
Input Power Consumption	< 1 W	0.5W load @ 265VAC input[3][4][5][6][7]
Operating Current	1 mA (Typical)	[1][7]
Fixed Switching Frequency	65 kHz	Normal operation[1][3][4][5][7]

Experimental Protocols

Protocol 1: Verifying and Characterizing Burst Mode Operation

Objective: To determine the precise load conditions under which the **FAN7602** enters and exits burst mode and to measure the corresponding power consumption.

Materials:

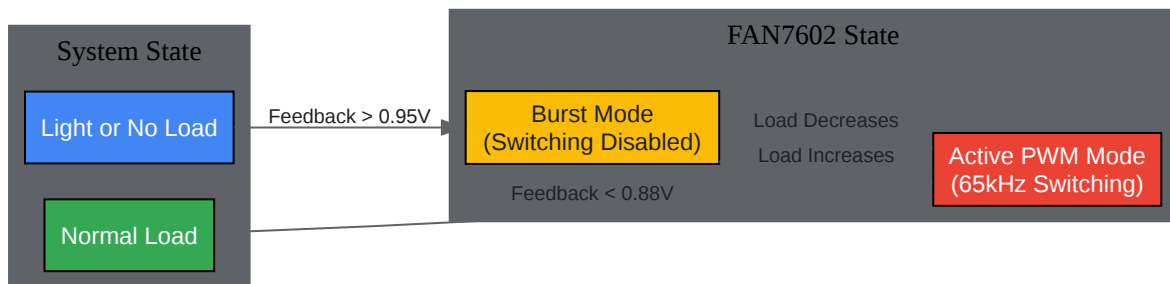
- Power supply unit incorporating the **FAN7602**.
- Variable electronic load.
- High-precision power analyzer.
- Oscilloscope with voltage and current probes.
- Isolated AC power source.

Methodology:

- Connect the AC power source and power analyzer to the input of the power supply unit.
- Connect the electronic load and oscilloscope probes to the output of the power supply. Place a voltage probe on the output and a current probe in series with the load. Connect another oscilloscope probe to the CS/FB pin of the **FAN7602**.
- Set the AC input voltage to a nominal value (e.g., 230VAC).
- With the electronic load turned off (no-load condition), measure the input power consumption using the power analyzer.
- Observe the waveform at the CS/FB pin on the oscilloscope. In burst mode, you should see periodic activity.
- Slowly increase the current drawn by the electronic load in small increments (e.g., 10mA steps).
- At each step, record the input power, output voltage, and the behavior of the CS/FB pin waveform.
- Note the exact output current at which the waveform on the CS/FB pin transitions from periodic bursts to a continuous signal, indicating an exit from burst mode. This is the burst mode exit load.

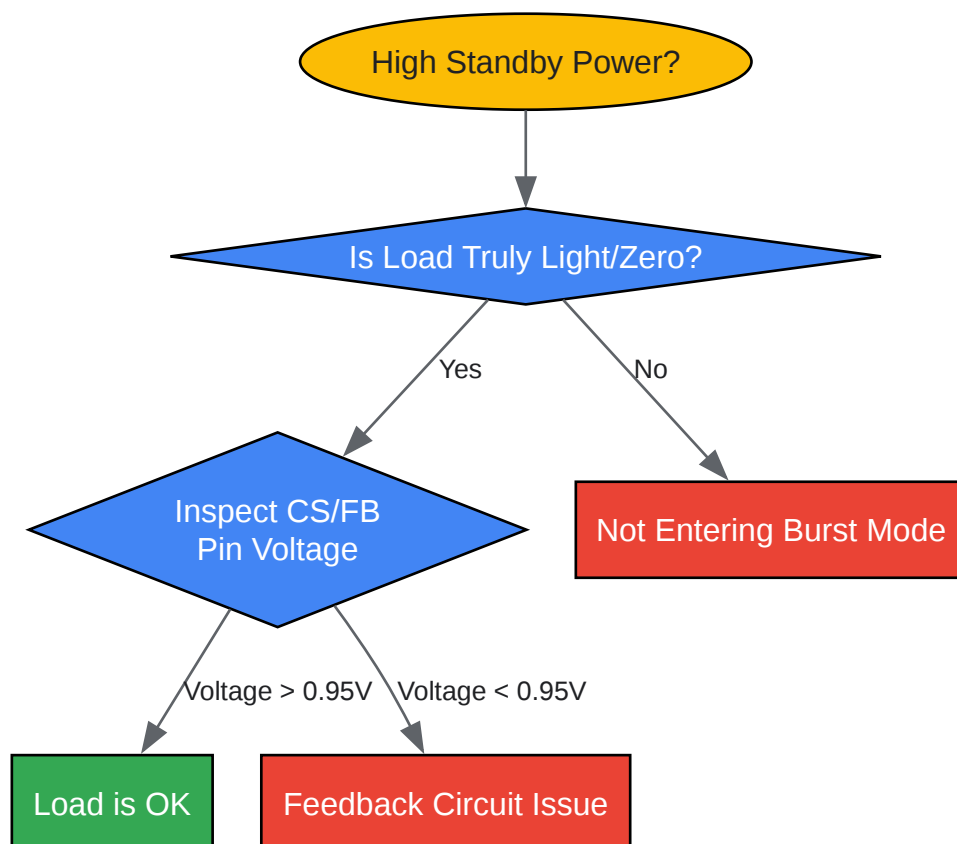
- Now, slowly decrease the load current until the controller re-enters burst mode. Note this load current.
- Repeat the measurements at different AC input voltages (e.g., 115VAC, 265VAC) to characterize the full operational range.

Visualizations



[Click to download full resolution via product page](#)

Caption: Logic flow for entering and exiting burst mode.



[Click to download full resolution via product page](#)

Caption: Troubleshooting high standby power consumption.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. datasheet4u.com](https://datasheet4u.com) [datasheet4u.com]
- [2. FAN7602 Datasheet\(PDF\) - Fairchild Semiconductor](#) [alldatasheet.com]
- [3. Access to this page has been denied.](#) [mouser.com]
- [4. scribd.com](#) [scribd.com]
- [5. scribd.com](#) [scribd.com]

- [6. onsemi.jp \[onsemi.jp\]](#)
- [7. mouser.com \[mouser.com\]](#)
- To cite this document: BenchChem. [FAN7602 Burst Mode Power Optimization: A Technical Support Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13688822/docs#fan7602-burst-mode-power-optimization-a-technical-support-guide\]](https://www.benchchem.com/product/b13688822/docs#fan7602-burst-mode-power-optimization-a-technical-support-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)